

Solvation Dynamics and Solubility Profiling of Boc-His(Trt)-OMe

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Compound of Interest

Compound Name: *N-Boc-1-trityl-L-histidineMethylEster*

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An In-Depth Technical Guide for Peptide Chemists and Process Scientists

Understanding the solvation thermodynamics of highly protected amino acid building blocks is a cornerstone of efficient peptide synthesis and drug development. Boc-His(Trt)-OMe—a fully protected histidine derivative—presents a unique physicochemical profile. With its

-amine protected by a tert-butyloxycarbonyl (Boc) group, its imidazole side-chain shielded by a massive trityl (Trt) group, and its C-terminus masked as a methyl ester (OMe), the molecule is devoid of free ionizable protons.

This whitepaper dissects the solubility of Boc-His(Trt)-OMe in three ubiquitous laboratory solvents: N,N-Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO), and Methanol (MeOH). By exploring the causality behind solvent-solute interactions, we provide actionable, self-validating protocols for empirical solubility determination.

Molecular Architecture and Solvation Thermodynamics

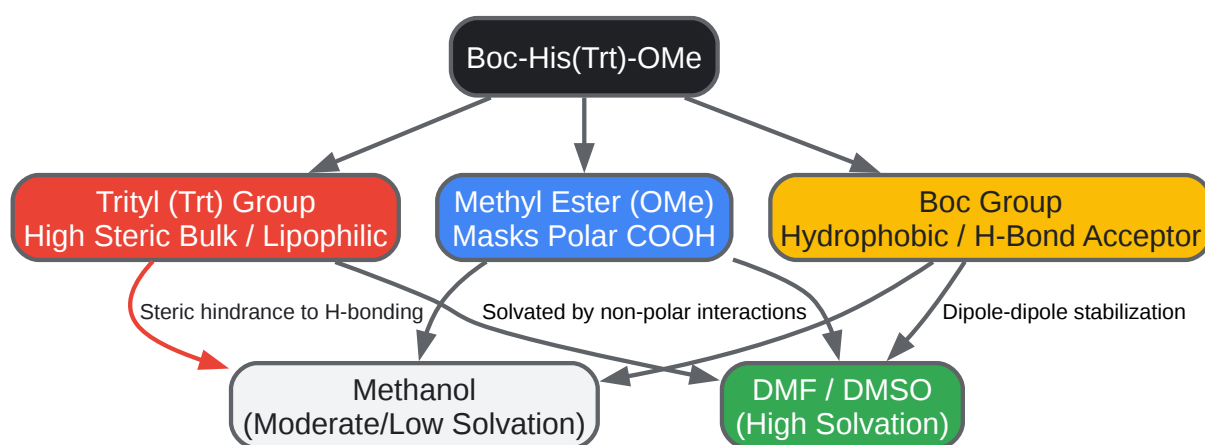
To predict and manipulate solubility, one must first deconstruct the molecular architecture of Boc-His(Trt)-OMe. The absence of free hydrogen-bond donors (such as a free carboxylic acid or primary amine) fundamentally shifts its solubility profile away from aqueous or highly protic media and toward organic, polar aprotic environments.

The Role of Protecting Groups in Solvation

- **Trityl (Trt) Group:** Comprising three phenyl rings, the Trt group is intensely lipophilic and sterically demanding. In protic solvents like methanol, introducing this bulky group requires breaking numerous solvent-solvent hydrogen bonds (cavitation energy) without forming compensatory solute-solvent hydrogen bonds, making the process thermodynamically unfavorable.
- **Boc Group:** While hydrophobic, the carbamate linkage contains hydrogen-bond acceptors (carbonyl oxygen) that interact favorably with the strong dipoles of DMF and DMSO.
- **Methyl Ester (OMe):** Masking the C-terminal carboxylic acid removes the primary hydrogen-bond donor, significantly lowering the melting point and increasing the molecule's affinity for non-polar and aprotic environments compared to the free acid form.

Solvent-Specific Mechanistic Pathways

- **DMF (Polar Aprotic):** DMF is the gold standard for protected peptide synthesis^[1]. Its high dipole moment effectively solvates the polar backbone (Boc, OMe, and the imidazole core), while its methyl groups engage in favorable Van der Waals interactions with the Trt phenyl rings.
- **DMSO (Polar Aprotic):** With a higher dielectric constant than DMF, DMSO aggressively disrupts any weak intermolecular crystal lattice forces in the solid Boc-His(Trt)-OMe, leading to near-instantaneous dissolution at high concentrations.
- **Methanol (Polar Protic):** Methanol forms a tightly hydrogen-bonded network. The massive hydrophobic bulk of the Trt group causes a high thermodynamic penalty for solvation. However, baseline solubility is maintained (typically around 10 mg/mL, as evidenced by standard optical rotation measurements for similar Trt-protected compounds at in methanol^[2]) due to the solvent's ability to interact with the ester and carbamate oxygens.



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Caption: Logical relationship between Boc-His(Trt)-OMe protecting groups and solvent compatibility.

Comparative Solubility Data

The following table synthesizes the quantitative physicochemical properties of the solvents alongside the expected solubility ranges for Boc-His(Trt)-OMe at standard ambient temperature (25°C).

Solvent	Classification	Dielectric Constant ()	Dipole Moment (D)	Estimated Solubility (25°C)	Primary Solvation Mechanism
DMF	Polar Aprotic	36.7	3.82	> 100 mg/mL (Freely Soluble)	Dipole-dipole, Van der Waals
DMSO	Polar Aprotic	46.7	3.96	> 150 mg/mL (Freely Soluble)	Strong dipole-dipole disruption
Methanol	Polar Protic	32.7	1.70	10 - 30 mg/mL (Sparingly Soluble)	H-bonding (Limited by Trt bulk)

Note: In process chemistry, the differential solubility between DMF and Methanol is often exploited. Methanol can serve as an effective anti-solvent to precipitate highly protected Trt-peptides out of a DMF solution.

Experimental Protocols: A Self-Validating System

To ensure Scientific Integrity (E-E-A-T), solubility should never be assumed purely from theoretical models. The following protocol utilizes a self-validating orthogonal approach, combining gravimetric analysis (to measure total dissolved solids) with HPLC-UV quantification (to ensure the dissolved solid is the intact target molecule and not a degraded byproduct)[3].

Phase 1: Isothermal Saturation and Phase Separation

Causality: Agitation at a strictly controlled temperature ensures thermodynamic equilibrium is reached, preventing supersaturation artifacts.

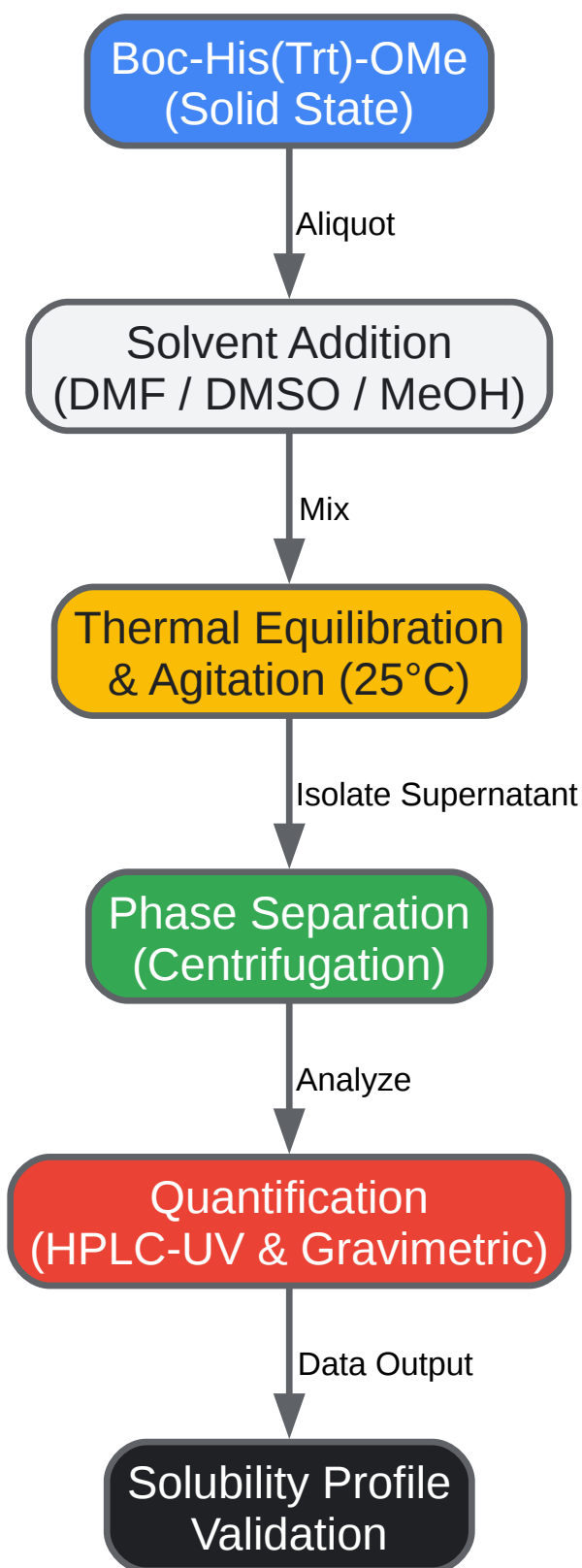
- Saturation: Add 500 mg of Boc-His(Trt)-OMe to three separate 5 mL glass vials.
- Solvent Addition: Add 1.0 mL of DMF, DMSO, and Methanol to the respective vials.
- Equilibration: Seal the vials and agitate via an orbital shaker at 400 RPM for 24 hours at exactly 25°C.
- Separation: Centrifuge the suspensions at 10,000 x g for 15 minutes to pellet undissolved solute. Carefully extract the supernatant using a 0.22 µm PTFE syringe filter to exclude micro-crystals.

Phase 2: Orthogonal Quantification

Causality: Gravimetric analysis can be skewed by solvent retention (especially with high-boiling DMSO). Cross-referencing with HPLC-UV ensures absolute accuracy.

- Gravimetric Assay: Transfer exactly 100 µL of the filtered supernatant to a pre-weighed aluminum pan. Evaporate the solvent under a gentle stream of nitrogen, followed by vacuum drying at 40°C until a constant weight is achieved. Calculate concentration ().
- HPLC-UV Assay: Dilute a separate 10 µL aliquot of the supernatant into 990 µL of Acetonitrile. Inject onto a C18 Reverse-Phase HPLC column (UV detection at 254 nm, where the Trt group absorbs strongly). Quantify the peak area against a pre-established standard curve to determine concentration ().
- Validation Check: The system is validated if (

). A significant deviation indicates either solvent trapping in the gravimetric sample or compound degradation.



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Caption: Step-by-step orthogonal experimental workflow for empirical solubility validation.

Conclusion and Process Implications

The solubility profile of Boc-His(Trt)-OMe is dictated by the massive steric and hydrophobic bulk of the Trityl protecting group. For active coupling reactions or stock solution preparation, DMF and DMSO are the mandatory solvents of choice, providing rapid and complete solvation. Conversely, Methanol acts as a poor solvent for this specific building block. Process scientists can leverage this differential solubility by utilizing methanol as a crash-solvent during the purification of Trt-protected peptide intermediates, driving the highly lipophilic product out of solution while retaining polar byproducts in the supernatant.

References

- Source: ChemPep Inc.
- Boc-His(Trt)
- Source: National Institutes of Health (NIH)

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Sources

- [1. chempep.com](https://chempep.com) [chempep.com]
- [2. Boc-His\(Trt\)-OH = 98.0 TLC 32926-43-5](https://sigmaaldrich.com) [sigmaaldrich.com]
- [3. Solubility of the Proteinogenic \$\alpha\$ -Amino Acids in Water, Ethanol, and Ethanol–Water Mixtures - PMC](https://pubmed.ncbi.nlm.nih.gov/101010101/) [pmc.ncbi.nlm.nih.gov]
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